

Solubility of (2-Hydroxy-4-methylphenyl)boronic acid in organic solvents

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Compound of Interest

Compound Name: (2-Hydroxy-4-methylphenyl)boronic acid

Cat. No.: B1320728

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An In-depth Technical Guide to the Solubility of **(2-Hydroxy-4-methylphenyl)boronic Acid** in Organic Solvents

Abstract

(2-Hydroxy-4-methylphenyl)boronic acid is a crucial reagent in organic synthesis, particularly in Suzuki-Miyaura coupling reactions. Its solubility in various organic solvents is a critical parameter for reaction optimization, purification, and formulation. This technical guide provides a comprehensive overview of the solubility characteristics of **(2-Hydroxy-4-methylphenyl)boronic acid**, outlines experimental protocols for its determination, and discusses the underlying physicochemical principles that govern its solubility. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

(2-Hydroxy-4-methylphenyl)boronic acid, a derivative of phenylboronic acid, possesses both a hydroxyl and a methyl group on the phenyl ring. These functional groups significantly influence its polarity, hydrogen bonding capabilities, and ultimately, its solubility in different organic solvents. The boronic acid group itself is known to be somewhat polar and can engage in hydrogen bonding as both a donor and an acceptor. The presence of the hydroxyl group further enhances its ability to form hydrogen bonds, suggesting a preference for polar solvents.

Conversely, the methyl group and the phenyl ring introduce nonpolar character, which may confer some solubility in less polar organic media.

A thorough understanding of its solubility is essential for:

- Reaction Kinetics: Ensuring the boronic acid is sufficiently dissolved for a homogenous reaction mixture.
- Purification: Selecting appropriate solvents for crystallization and chromatography.
- Formulation: Developing stable and effective formulations in drug discovery applications.

Predicted Solubility Profile

While specific quantitative solubility data for **(2-Hydroxy-4-methylphenyl)boronic acid** is not extensively published, its solubility can be predicted based on its structural features and the general behavior of similar boronic acids. The principle of "like dissolves like" is a useful starting point. The presence of both polar (hydroxyl, boronic acid) and nonpolar (phenyl ring, methyl group) moieties suggests that it will exhibit a range of solubilities across different solvent classes.

Table 1: Predicted Qualitative Solubility of **(2-Hydroxy-4-methylphenyl)boronic acid** in Common Organic Solvents

Solvent Class	Solvent Examples	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	The hydroxyl and boronic acid groups can form strong hydrogen bonds with the solvent molecules.
Polar Aprotic	Acetone, THF, DMF, DMSO	Moderate to High	These solvents can act as hydrogen bond acceptors and have a dipole moment that can solvate the polar functional groups of the boronic acid.
Nonpolar	Hexane, Toluene	Low to Insoluble	The nonpolar nature of these solvents is not conducive to solvating the polar hydroxyl and boronic acid groups. The nonpolar part of the molecule is not large enough.
Chlorinated	Dichloromethane (DCM)	Low to Moderate	DCM has a moderate polarity and may offer some solubility, but is generally less effective than more polar aprotic solvents for highly polar solutes.

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the solubility of a solid compound like **(2-Hydroxy-4-methylphenyl)boronic acid** in an organic solvent using the isothermal shake-flask

method.

Materials and Equipment

- **(2-Hydroxy-4-methylphenyl)boronic acid** (analytical grade)
- Selected organic solvents (HPLC grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

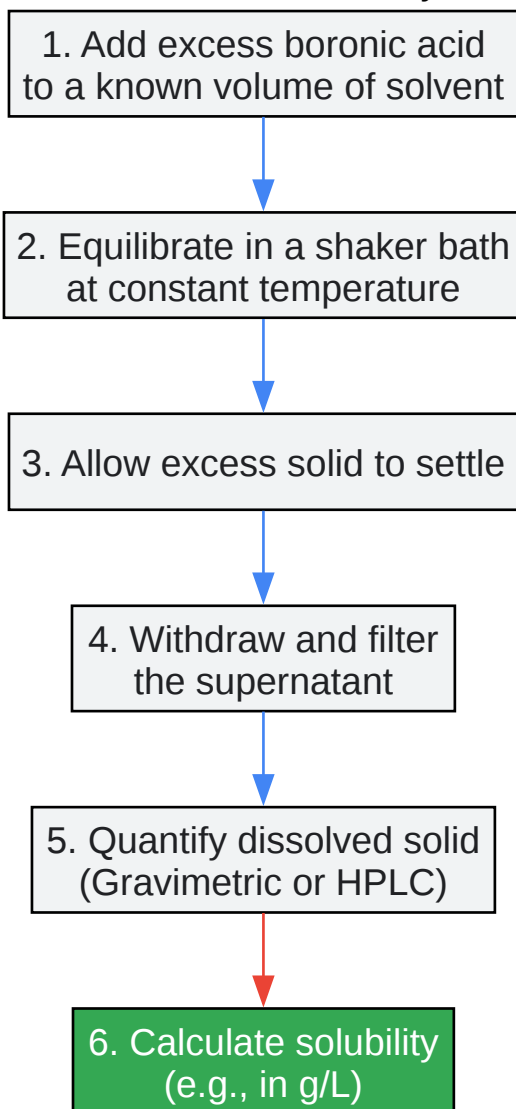
Experimental Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **(2-Hydroxy-4-methylphenyl)boronic acid** to a series of vials, each containing a known volume of a different organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The presence of undissolved solid should be visible.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid.
- Quantification:
 - Accurately weigh the filtered solution.
 - Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven.
 - Weigh the vial containing the dry residue to determine the mass of the dissolved boronic acid.
 - Alternatively, for more precise measurements, dilute a known volume of the filtered saturated solution with a suitable solvent and analyze the concentration using a pre-calibrated HPLC method.
- Calculation of Solubility:
 - Calculate the solubility in g/L or mg/mL using the mass of the dissolved solid and the volume of the solvent.

Below is a diagram illustrating the workflow for this experimental protocol.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **(2-Hydroxy-4-methylphenyl)boronic acid**.

Factors Influencing Solubility

Several factors can influence the solubility of **(2-Hydroxy-4-methylphenyl)boronic acid**:

- **Temperature:** Generally, solubility increases with temperature, although there can be exceptions. This relationship should be determined experimentally if the process is sensitive to temperature variations.

- **Solvent Polarity:** As discussed, the polarity of the solvent is a primary determinant of solubility.
- **Purity of the Boronic Acid:** Impurities can affect the measured solubility.
- **Presence of Water:** Trace amounts of water in organic solvents can in some cases increase the solubility of polar compounds like boronic acids due to favorable interactions.

Conclusion

(2-Hydroxy-4-methylphenyl)boronic acid is expected to be most soluble in polar protic and polar aprotic organic solvents due to its ability to form hydrogen bonds. Its solubility in nonpolar solvents is predicted to be low. For precise quantitative data, the isothermal shake-flask method followed by gravimetric or chromatographic analysis is a reliable experimental approach. The provided protocol and workflow serve as a robust starting point for researchers to determine the solubility of this compound in their specific solvent systems of interest, enabling better control and optimization of their chemical processes.

- To cite this document: BenchChem. [Solubility of (2-Hydroxy-4-methylphenyl)boronic acid in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1320728#solubility-of-2-hydroxy-4-methylphenyl-boronic-acid-in-organic-solvents\]](https://www.benchchem.com/product/b1320728#solubility-of-2-hydroxy-4-methylphenyl-boronic-acid-in-organic-solvents)

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